

Tralomethrin solubility and octanol-water partition coefficient

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Compound Focus: Tralomethrin

CAS No.: 66841-25-6

Cat. No.: S545695

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Core Physicochemical Properties of Tralomethrin

The following table summarizes the fundamental properties of **tralomethrin** that define its behavior and environmental distribution [1] [2] [3].

Property	Value	Conditions / Notes
Common Name	Tralomethrin	-
Chemical Formula	$C_{22}H_{19}BrF_4NO_3$	-
Molecular Mass	665.0 g/mol	-
Physical State	Yellow to beige resinous solid	- [2] [3]
Water Solubility	0.08 mg/L (80 µg/L)	At 20-25 °C and pH 7 [1] [3] [4]
Octanol-Water Partition Coefficient (log K_{OW})	5	At 25 °C; indicates high lipophilicity [1] [2] [3]

Property	Value	Conditions / Notes
Vapor Pressure	4.8×10^{-6} mPa	At 25 °C; indicates low volatility [1] [3] [4]
Henry's Law Constant	1.60×10^{-10} Pa·m ³ /mol	At 25 °C; confirms low volatility from water [1] [4]

Solubility in Organic Solvents

Tralomethrin is highly soluble in many organic solvents, as detailed below [1] [3] [4].

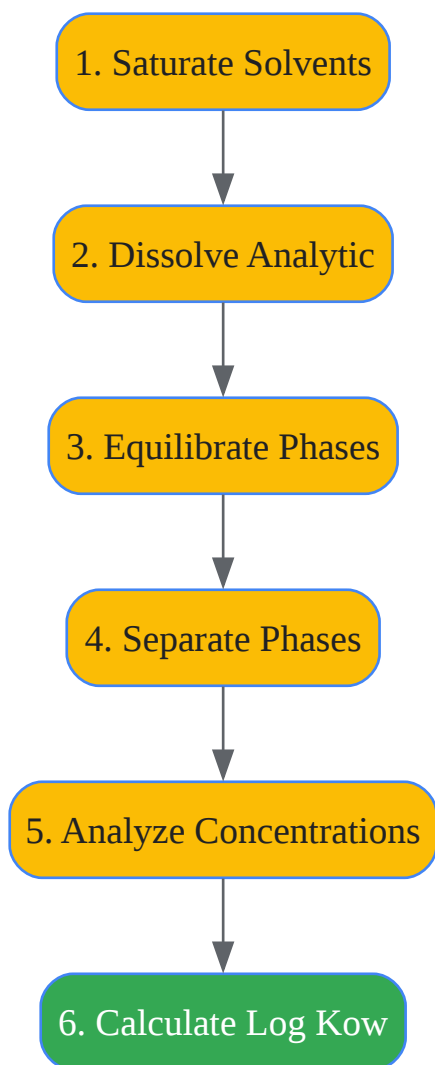
Solvent	Solubility
Acetone	>1000 g/L
Dichloromethane	>1000 g/L
Toluene	>1000 g/L
Xylene	>1000 g/L
Dimethyl Sulfoxide	>500 g/L
Ethanol	>180 g/L

Experimental Protocols for Key Properties

For researchers needing to verify or determine these properties, here are overviews of standard experimental methodologies.

Shake-Flask Method for Log KOW Determination

The **shake-flask method** is a direct and classic technique for measuring the octanol-water partition coefficient. The workflow involves the following key stages [5]:



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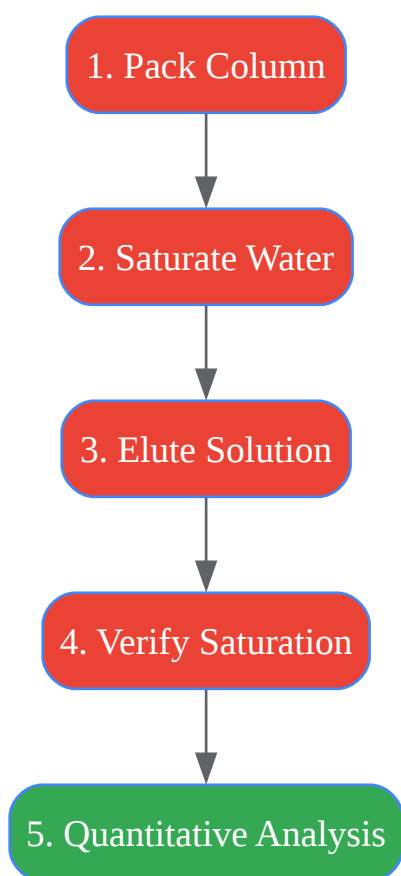
Experimental workflow for shake-flask log K_{OW} determination

- **Phase Saturation:** Prep water-saturated octanol and octanol-saturated water to ensure equilibrium before the analyte is added [5].
- **Equilibration:** The analyte is dissolved in one phase, then the two phases are vigorously mixed in a flask and shaken to allow partitioning.
- **Separation & Analysis:** After mixing, phases are separated. Analyte concentration in each phase is measured (e.g., HPLC, UV-Vis). $\text{Log } K_{OW} = \log_{10}(\text{Concentration_in_Octanol} / \text{Concentration_in_Water})$ [5].

This method is considered a reference but can be time-consuming, especially for compounds with very high or low $\log K_{OW}$ [5].

Methodology for Water Solubility Determination

A standard method for determining the water solubility of a compound with very low solubility, like **tralomethrin**, is the **generator column approach**. The workflow involves the following key stages:



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Generator column method for water solubility determination

- **Column Preparation:** A column is packed with an inert solid support (e.g., glass beads) coated with the analyte compound.
- **Saturation:** Water is passed slowly through the column, allowing it to become saturated with the analyte.
- **Analysis:** The saturated effluent is collected and analyzed using a sensitive analytical technique (e.g., GC-MS, HPLC-MS) to determine the concentration, which is reported as the solubility.

Environmental Significance of the Data

The physicochemical profile of **tralomethrin** directly influences its environmental fate and toxicological implications [6]:

- **High Lipophilicity and Low Solubility:** The high log K_{OW} and low water solubility mean **tralomethrin** has a **high affinity for soil and sediment** and is **immobile in the environment**. It will bind strongly to organic matter rather than leaching into groundwater [6] [3].
- **Bioaccumulation Potential:** The high log K_{OW} suggests a potential to accumulate in aquatic organisms. Reported **bioconcentration factors (BCF)** in fish range widely, but the compound's metabolism and elimination in organisms can mitigate this risk [6].
- **Stability and Degradation:** **Tralomethrin** is **stable in water at neutral pH** but susceptible to photodegradation (aqueous photolysis half-life of approximately **0.05 days**) [6] [4]. In soil, it undergoes aerobic microbial degradation with a typical laboratory DT_{50} (time for 50% degradation) of **27 days** [1] [4]. A key metabolic pathway is its rapid debromination in the environment and living organisms to form the more familiar insecticide **deltamethrin** [2].

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